

Navigating the Solubility Landscape of Disperse Blue 85: A Technical Guide

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Compound of Interest

Compound Name: Disperse Blue 85

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This technical guide provides a comprehensive overview of the solubility characteristics of the monoazo dye, C.I. **Disperse Blue 85**. While specific quantitative solubility data for **Disperse Blue 85** in organic solvents is not readily available in published literature, this document synthesizes general principles of disperse and azo dye solubility, outlines detailed experimental protocols for its determination, and presents a logical workflow for these procedures.

Core Concepts: Understanding the Solubility of Disperse Dyes

Disperse dyes, including **Disperse Blue 85**, are non-ionic colorants with inherently low water solubility.[1][2] Their molecular structure, typically featuring polar functional groups like nitro (-NO₂) and cyano (-CN) but lacking water-solubilizing groups, dictates their affinity for hydrophobic fibers such as polyester.[3] The solubility of these dyes in organic solvents is a critical parameter influencing their application in dyeing processes, ink formulations, and various research contexts.

Disperse Blue 85 (CAS No. 12222-83-2) is a single azo class dye with the molecular formula C₁₈H₁₄ClN₅O₅ and a molecular weight of 415.79.[4] It presents as a dark blue powder and is known to be insoluble in water.[4] The solubility of azo dyes in organic solvents is largely dependent on the polarity of the solvent. Generally, they exhibit better solubility in polar organic solvents.

Illustrative Solubility Profile of Disperse Blue 85

In the absence of specific quantitative data for **Disperse Blue 85**, the following table provides an illustrative qualitative solubility profile based on the general behavior of similar disperse and azo dyes in common organic solvents. These are estimations and should be experimentally verified for any specific application.

Organic Solvent	Chemical Formula	General Solubility Trend for Azo/Disperse Dyes
Acetone	C_3H_6O	Generally Soluble
Ethanol	C_2H_5OH	Generally Soluble
Methanol	CH_3OH	Generally Soluble
Dimethylformamide (DMF)	C_3H_7NO	Often exhibits good solubility
Chloroform	$CHCl_3$	Variable, may be slightly soluble
Toluene	C_7H_8	Generally sparingly soluble to insoluble
n-Hexane	C_6H_{14}	Generally Insoluble
Benzene	C_6H_6	Generally slightly soluble to insoluble

Note: This table is intended for illustrative purposes only. Actual solubility values must be determined experimentally.

Experimental Protocols for Solubility Determination

Accurate determination of the solubility of **Disperse Blue 85** requires robust and well-defined experimental protocols. The following section details the widely applicable UV-Visible spectrophotometry method.

Methodology: UV-Visible Spectrophotometry

This method leverages the Beer-Lambert Law, which establishes a linear relationship between the absorbance of a solution and the concentration of the absorbing species.

Principle: A calibration curve is generated using standard solutions of **Disperse Blue 85** at known concentrations. The absorbance of a saturated solution is then measured, and its concentration (solubility) is determined by interpolation from the calibration curve.

Materials and Equipment:

- **Disperse Blue 85** (analytical standard)
- Organic solvents (analytical or HPLC grade)
- UV-Visible Spectrophotometer
- Volumetric flasks and pipettes
- Analytical balance
- Magnetic stirrer and stir bars
- Temperature-controlled shaker or water bath
- Syringe filters (0.45 μm , solvent-compatible)
- Cuvettes (quartz or glass, appropriate for the solvent)

Detailed Procedure:

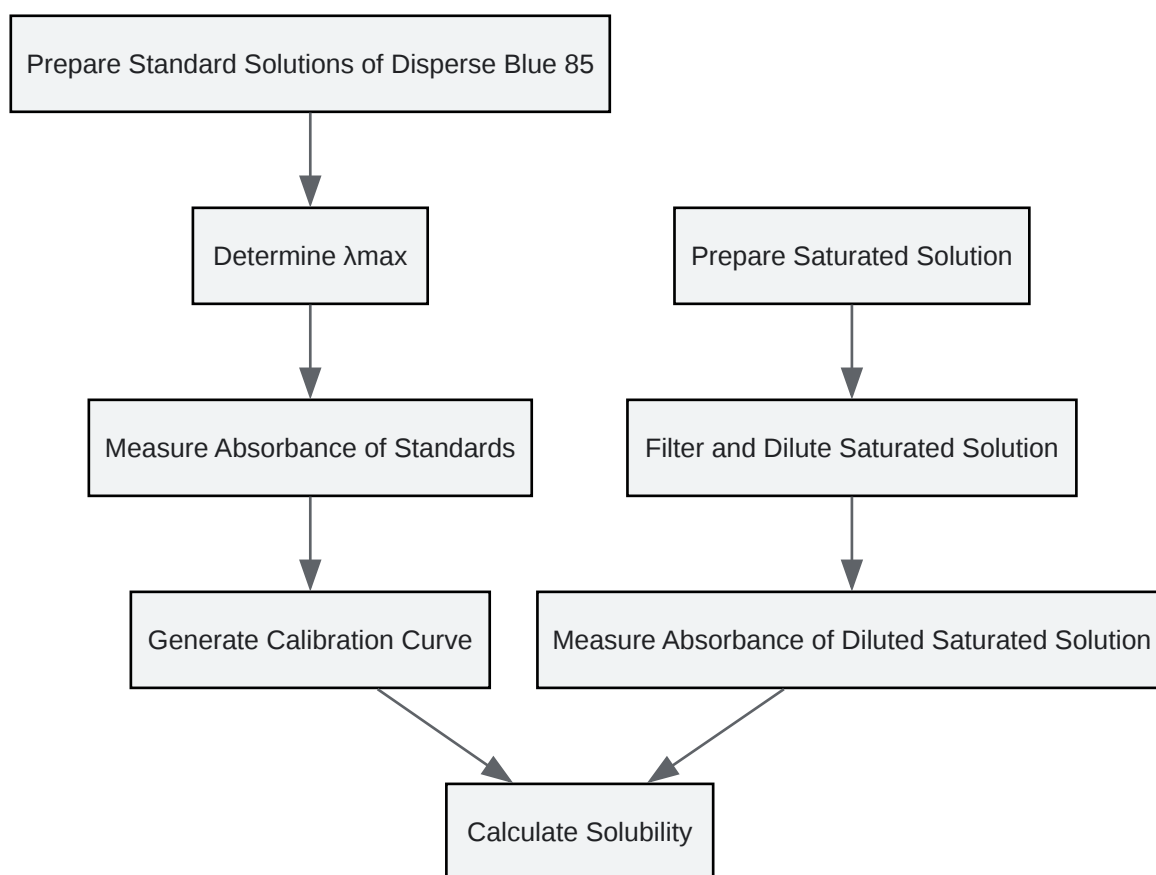
- Preparation of Standard Solutions:
 - Accurately weigh a precise amount of **Disperse Blue 85** and dissolve it in the chosen organic solvent to create a stock solution of a known concentration (e.g., 100 mg/L).
 - Perform serial dilutions of the stock solution to prepare a series of standard solutions with decreasing concentrations (e.g., 50, 25, 12.5, 6.25 mg/L).
- Determination of Maximum Absorbance Wavelength (λ_{max}):

- Using one of the standard solutions, scan the UV-Visible spectrum over a relevant wavelength range to identify the λ_{max} , the wavelength at which the dye exhibits maximum absorbance. All subsequent absorbance measurements should be performed at this wavelength.
- Generation of the Calibration Curve:
 - Measure the absorbance of each standard solution at the determined λ_{max} , using the pure organic solvent as a blank.
 - Plot a graph of absorbance versus concentration.
 - Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value close to 1.0 indicates a good linear fit.
- Preparation of a Saturated Solution:
 - Add an excess amount of **Disperse Blue 85** to a known volume of the organic solvent in a sealed container.
 - Agitate the mixture at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
 - After agitation, allow the solution to stand undisturbed for a period to allow the excess, undissolved solid to settle.
- Measurement of Saturated Solution Absorbance:
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Filter the sample through a 0.45 μm syringe filter to remove any undissolved particles.
 - Dilute the filtered saturated solution with a known volume of the solvent to bring the absorbance into the linear range of the calibration curve. The dilution factor must be accurately recorded.
 - Measure the absorbance of the diluted saturated solution at the λ_{max} .

- Calculation of Solubility:
 - Use the equation from the calibration curve to calculate the concentration of the diluted saturated solution.
 - Multiply this concentration by the dilution factor to determine the concentration of the saturated solution. This value represents the solubility of **Disperse Blue 85** in the specific solvent at the given temperature.

Visualizing the Experimental Workflow

The logical steps involved in the experimental determination of dye solubility using UV-Visible spectrophotometry can be visualized as follows:



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Workflow for Solubility Determination

Conclusion

While a comprehensive, publicly available dataset on the quantitative solubility of **Disperse Blue 85** in various organic solvents is currently lacking, this guide provides a foundational understanding for researchers and professionals. The general principles of disperse dye solubility, coupled with the detailed experimental protocol for its determination via UV-Visible spectrophotometry, offer a robust framework for undertaking such investigations. The provided workflow diagram further clarifies the logical steps involved in this essential analytical procedure. It is imperative that for any critical application, the solubility of **Disperse Blue 85** is determined experimentally using the methodologies outlined herein.

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